

Technical Guide: DNSAH-15N2 for Quantitative Analysis of Nitrofurans Residues

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Compound of Interest

Compound Name: DNSAH-15N2

Cat. No.: B12379759

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This technical guide provides an in-depth overview of **DNSAH-15N2**, its application as an internal standard in the quantitative analysis of the nitrofurans metabolite 3,5-dinitrosalicylic acid hydrazide (DNSAH), and relevant supplier information. This document is intended for researchers, scientists, and drug development professionals working in food safety, veterinary medicine, and analytical chemistry.

Introduction to DNSAH-15N2

DNSAH-15N2 is the stable isotope-labeled form of 3,5-dinitrosalicylic acid hydrazide (DNSAH), incorporating two ¹⁵N isotopes. DNSAH is a metabolite of the banned nitrofurans veterinary drug, nifursol. Due to the prohibition of nitrofurans in food-producing animals in many jurisdictions, sensitive analytical methods are required to detect their residues in various food matrices. **DNSAH-15N2** serves as an ideal internal standard for quantitative analysis by isotope dilution mass spectrometry, a highly accurate and precise analytical technique.^{[1][2][3]}

Chemical Information:

Property	Value
IUPAC Name	2-hydroxy-3,5-dinitro(15N)benzohydrazide[4][5]
Synonyms	3,5-Dinitrosalicylhydrazide-15N2, 3,5-Dinitro-salicylic Acid Hydrazide-15N2[4][5]
CAS Number	1346598-09-1[4]
Molecular Formula	C7H6N215N2O6
Molecular Weight	244.13 g/mol [4]

Suppliers and Pricing

DNSAH-15N2 is available from several chemical suppliers specializing in reference standards and isotopically labeled compounds. Pricing is typically available upon request and may vary based on quantity and purity.

Known Suppliers:

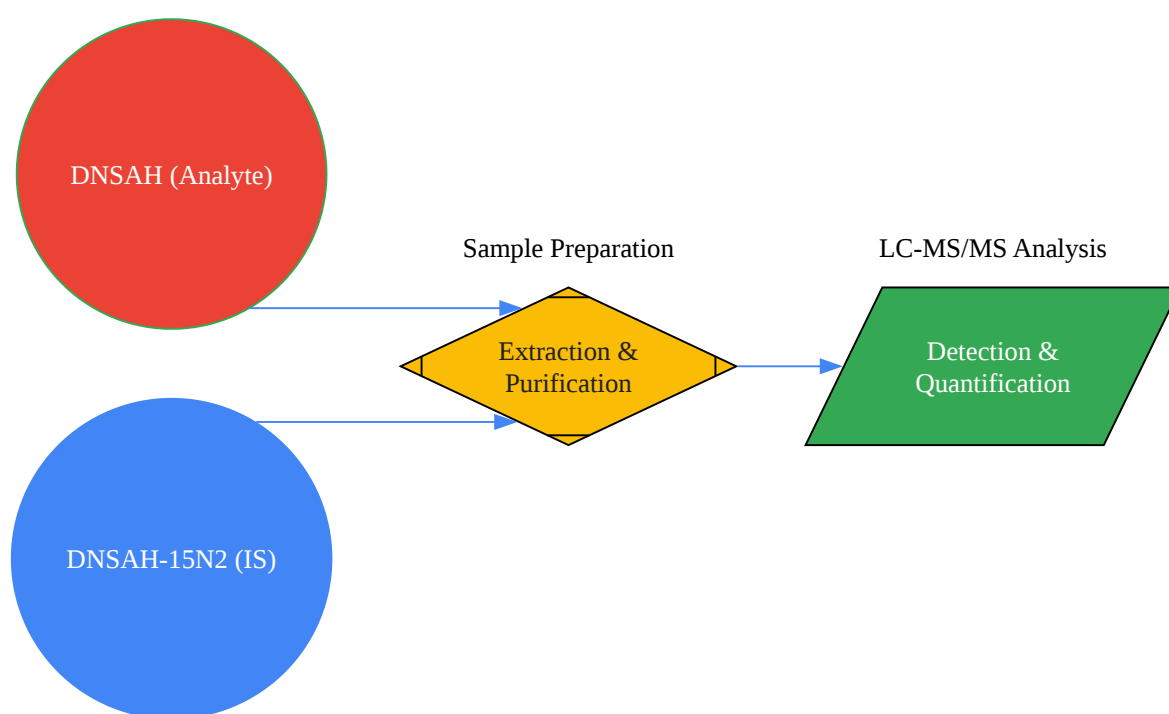
- MedChemExpress
- LGC Standards[1]
- Sangon Biotech (生工生物工程)[6]

Note: Pricing information is not publicly listed and requires inquiry with the respective suppliers.

Principle of Isotope Dilution Mass Spectrometry

Isotope dilution mass spectrometry (IDMS) is a powerful analytical technique for highly accurate quantification. It relies on the addition of a known amount of an isotopically labeled version of the analyte (in this case, **DNSAH-15N2**) to the sample at the beginning of the analytical process. The labeled internal standard is chemically identical to the analyte of interest (DNSAH) and therefore behaves similarly during sample preparation, extraction, and chromatographic separation. Because the mass spectrometer can differentiate between the analyte and the internal standard based on their mass-to-charge ratio (m/z), any sample loss

during the procedure affects both compounds equally. This allows for a very precise determination of the analyte concentration.



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Principle of Isotope Dilution using **DNSAH-15N2**.

Experimental Protocol: Quantification of DNSAH in Food Matrices

The following is a generalized experimental protocol for the quantification of DNSAH in food matrices such as honey, milk, eggs, and animal tissues, based on the Taiwanese "Method of Test for Veterinary Drug Residues in Foods - Test of Nitrofurans Metabolites".

Reagents and Materials

- **DNSAH-15N2** internal standard
- DNSAH reference standard
- Methanol, HPLC grade
- Ethyl acetate, HPLC grade
- n-Hexane, HPLC grade
- Dimethylsulfoxide (DMSO)
- 2-Nitrobenzaldehyde (derivatizing agent)
- Dipotassium hydrogen phosphate
- Sodium chloride
- Sodium hydroxide
- Ammonium acetate
- Hydrochloric acid
- Deionized water (resistivity $\geq 18 \text{ M}\Omega\cdot\text{cm}$)
- Solid Phase Extraction (SPE) cartridges (e.g., Mega Bond Elut Plexa)

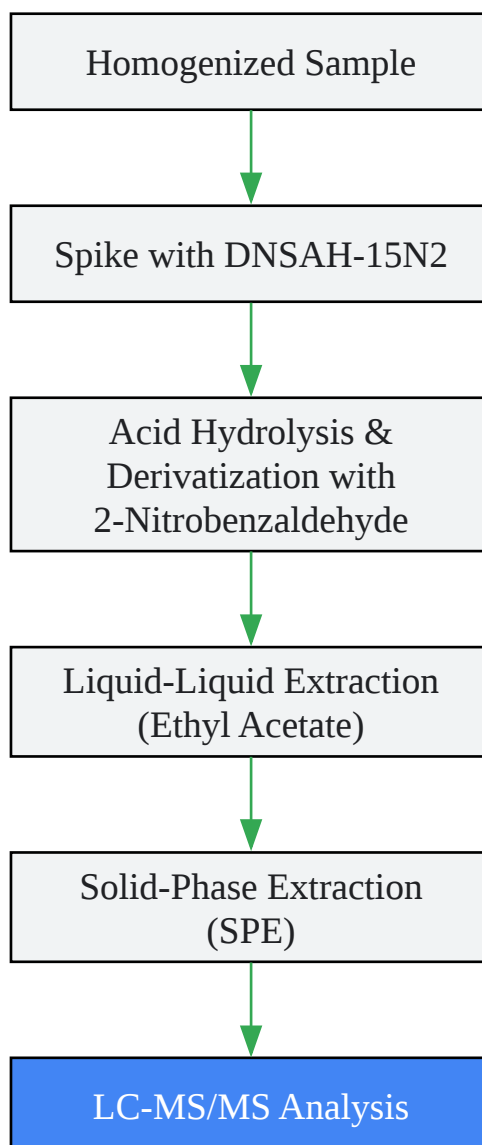
Standard and Internal Standard Preparation

- Internal Standard Stock Solution: Accurately weigh the equivalent of 5 mg of **DNSAH-15N2** and dissolve it in a 50 mL volumetric flask with methanol. Store this stock solution in the dark in a freezer.
- Standard Stock Solution: Accurately weigh approximately 5 mg of DNSAH reference standard into a 50 mL volumetric flask, dissolve with 2 mL of DMSO, and dilute to volume with methanol. Store this stock solution in the dark in a freezer.

- Working Standard Solution: Mix appropriate volumes of the standard stock solution and dilute with methanol to a concentration of 100 ng/mL.

Sample Preparation

- Homogenization: Homogenize the food sample.
- Hydrolysis and Derivatization:
 - To a known amount of the homogenized sample, add the **DNSAH-15N2** internal standard solution.
 - Add hydrochloric acid to facilitate the release of protein-bound DNSAH.
 - Add 2-nitrobenzaldehyde to derivatize the DNSAH and **DNSAH-15N2**.
 - Incubate the mixture to allow for complete hydrolysis and derivatization.
- Extraction:
 - Neutralize the sample with sodium hydroxide.
 - Perform a liquid-liquid extraction with a suitable solvent such as ethyl acetate.
- Purification:
 - The extract may be further purified using solid-phase extraction (SPE) to remove matrix interferences.



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Workflow for DNSAH analysis in food samples.

LC-MS/MS Analysis

- Instrumentation: A liquid chromatograph coupled with a tandem mass spectrometer (LC-MS/MS) with an electrospray ionization (ESI) source is used.
- Chromatographic Column: A C18 reversed-phase column is typically employed for separation.
- Mobile Phase: A gradient of ammonium acetate in water and methanol is commonly used.

- Detection: The analysis is performed in Multiple Reaction Monitoring (MRM) mode.

MRM Transitions for DNSAH and **DNSAH-15N2**:

Compound	Ionization Mode	Precursor Ion (m/z)	Product Ion (m/z)
DNSAH	ESI-	374	182*
374	226		
374	183		
DNSAH-15N2 (I.S.)	ESI-	376	183

Quantitative ion

Quantitative Data

The use of **DNSAH-15N2** as an internal standard allows for the achievement of low detection and quantification limits in various food matrices.

Matrix	Limit of Quantitation (LOQ)
Honey	0.5 ppb
Milk	0.5 ppb
Eggs	0.5 ppb
Animal Tissue (muscle, viscera)	0.5 ppb
Aquatic Products	0.5 ppb

Data sourced from the Taiwanese "Method of Test for Veterinary Drug Residues in Foods - Test of Nitrofurans Metabolites".

Conclusion

DNSAH-15N2 is an essential tool for the accurate and reliable quantification of the nitrofurans metabolite DNSAH in a variety of food products. Its use as an internal standard in isotope

dilution LC-MS/MS methods enables regulatory laboratories and food safety professionals to monitor for the illegal use of nifursol, thereby ensuring the safety of the food supply. The detailed experimental protocol provided in this guide serves as a comprehensive resource for the implementation of this analytical method.

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